Optimizing Nucleophilic Substitution for Methylsulfamoyl Group Introduction: An Application Guide

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Compound of Interest

Compound Name:	*4-[(Methylsulfamoyl)methyl]benzoic acid*
CAS No.:	*1099184-20-9*
Cat. No.:	*B2982790*

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Introduction: The Significance of the Methylsulfamoyl Moiety in Modern Chemistry

The methylsulfamoyl group (–SO_2NHCH_3) and its derivatives are of paramount importance in the fields of medicinal chemistry and drug development. Its presence in a molecular structure can significantly modulate key physicochemical properties such as acidity, lipophilicity, and hydrogen bonding capacity. These modifications, in turn, can enhance a compound's pharmacokinetic and pharmacodynamic profile, leading to improved efficacy and safety. The introduction of this functional group is most commonly achieved through nucleophilic substitution reactions, a cornerstone of synthetic organic chemistry.

This comprehensive guide provides researchers, scientists, and drug development professionals with a detailed exploration of the strategies and protocols for the efficient introduction of the methylsulfamoyl group onto various nucleophilic substrates. We will delve

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into the mechanistic underpinnings of these reactions, offer optimized, step-by-step protocols, and provide a thorough troubleshooting guide to navigate common synthetic challenges.

Core Principles: Mechanistic Insights into Methylsulfamoylation

The introduction of a methylsulfamoyl group onto a nucleophile, such as an amine or a phenol, is typically accomplished using a reactive sulfamoylating agent, most commonly methylsulfamoyl chloride (CH_3NHSO_2Cl). The reaction proceeds via a nucleophilic attack on the electrophilic sulfur atom of the sulfamoyl chloride, leading to the displacement of the chloride leaving group. The precise mechanism of this transformation is highly dependent on the nature of the nucleophile and the substrate.

N-Methylsulfamoylation of Amines: A Predominantly S_n2 Pathway

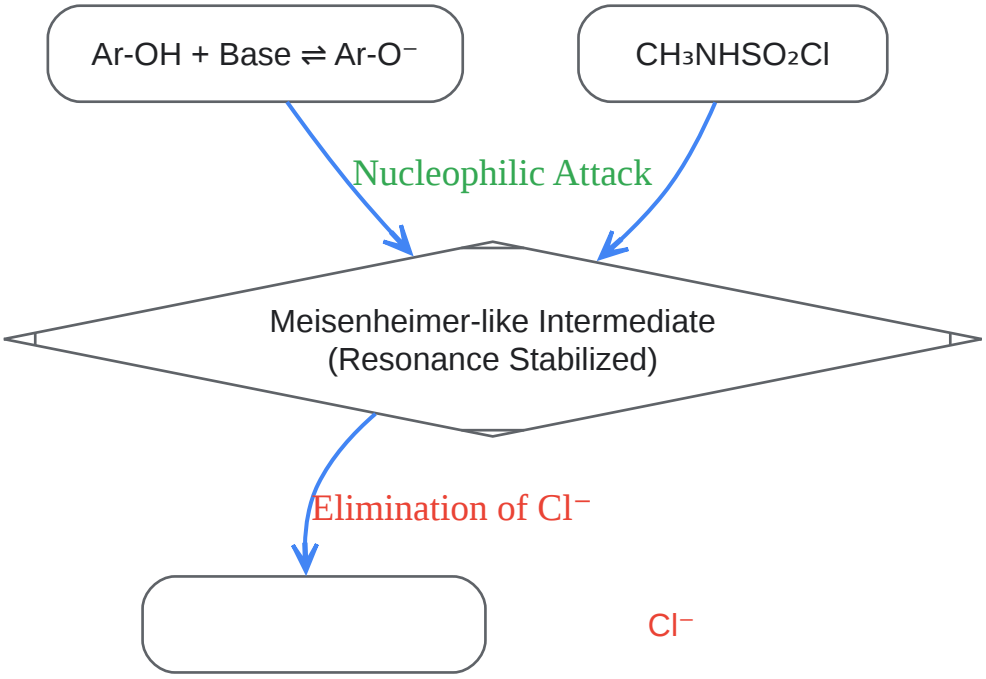
The reaction of primary and secondary amines with methylsulfamoyl chloride generally proceeds through a bimolecular nucleophilic substitution (S_n2) mechanism.[1] The lone pair of the amine nitrogen acts as the nucleophile, attacking the sulfur center and displacing the chloride ion in a single, concerted step.

Caption: S_n2 mechanism for N-methylsulfamoylation of an amine.

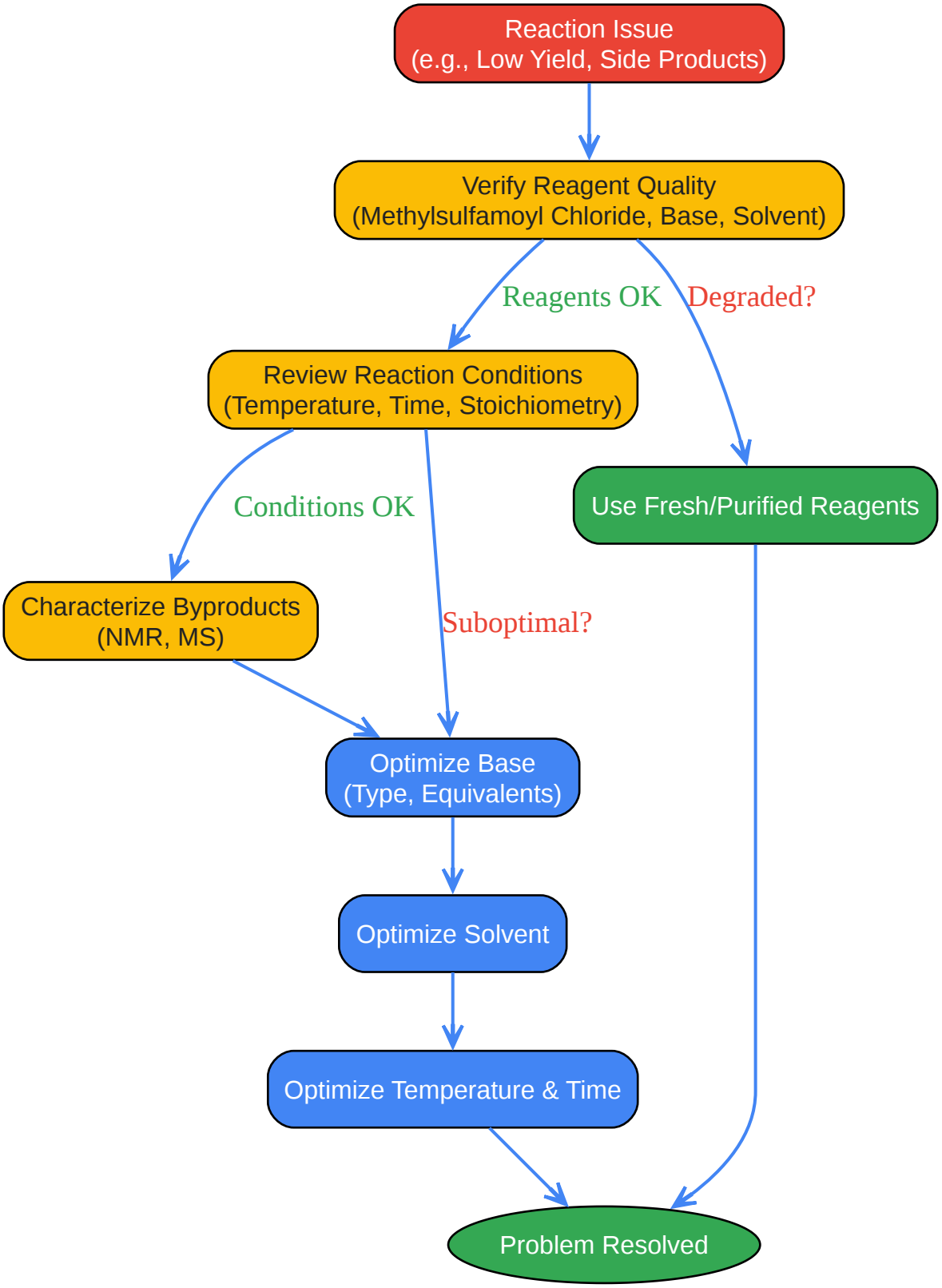
O-Methylsulfamoylation of Phenols: The S_nAr Pathway for Aromatic Substrates

For the methylsulfamoylation of phenols, particularly those with electron-withdrawing groups, the reaction often proceeds via a nucleophilic aromatic substitution (S_nAr) mechanism.[2][3] In this two-step process, the phenoxide, formed by deprotonation of the phenol with a base, attacks the sulfur atom to form a resonance-stabilized intermediate known as a Meisenheimer complex.[4] The subsequent departure of the chloride leaving group restores the aromaticity of the ring and yields the desired O-methylsulfamoyl product.

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